

# I-Atabrine dihydrochloride reconstitution calculator

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**Compound Focus:** I-Atabrine dihydrochloride

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## Chemical Profile of I-Atabrine Dihydrochloride

The table below summarizes the fundamental chemical and physical properties of **I-Atabrine dihydrochloride** as reported by commercial suppliers for research use [1] [2] [3].

Property	Details
CAS Number	56100-42-6 [1] [2] [3]
Molecular Formula	C <sub>23</sub> H <sub>32</sub> Cl <sub>3</sub> N <sub>3</sub> O [1] [2] [3]
Molecular Weight	472.88 g/mol [1] [2] [3]
Chemical Name	6-chloro-N-[(2R)-5-(diethylamino)pentan-2-yl]-2-methoxyacridin-9-amine dihydrochloride [2]
Appearance	Light yellow to yellow solid [1] [4]
Purity	≥98% [2] [3]
Biological Activity	Less active enantiomer of quinacrine; displays antiprion activity [1] [2] [3]

## Reconstitution and Stock Solution Preparation

The following section details the preparation of stock solutions from the solid compound. **Important Note:** This product is stated to be **for research use only and not for human consumption or therapeutic use** [1] [2] [3].

### Stock Solution Preparation Table

The table below provides calculations for preparing stock solutions of varying concentrations, based on the solubility data from the search results [1] [2].

Concentration	Volume Prepared	Mass of Compound Required
10 mM	1 mL	4.73 mg
50 mM	1 mL	23.64 mg
100 mM	1 mL	47.29 mg

### Step-by-Step Reconstitution Protocol

- **Calculations and Weighing**
  - Calculate the mass of **I-Atabrine dihydrochloride** needed based on your desired stock solution concentration and volume using the formula: **Mass (mg) = Concentration (mM) × Volume (L) × Molecular Weight (g/mol)**.
  - Tare a clean vial and accurately weigh the required amount of the solid compound.
- **Solvent Addition and Solubilization**
  - Add the solvent to the vial containing the powder. The search results indicate the following solubility [1] [2]:
    - **Water:** 50 mg/mL (105.74 mM)
    - **DMSO:** 20 mg/mL (42.29 mM)
  - **Sonication is recommended** to aid in dissolving the solid. Briefly place the vial in an ultrasonic bath until the solution appears clear.

- **Aliquoting and Storage**

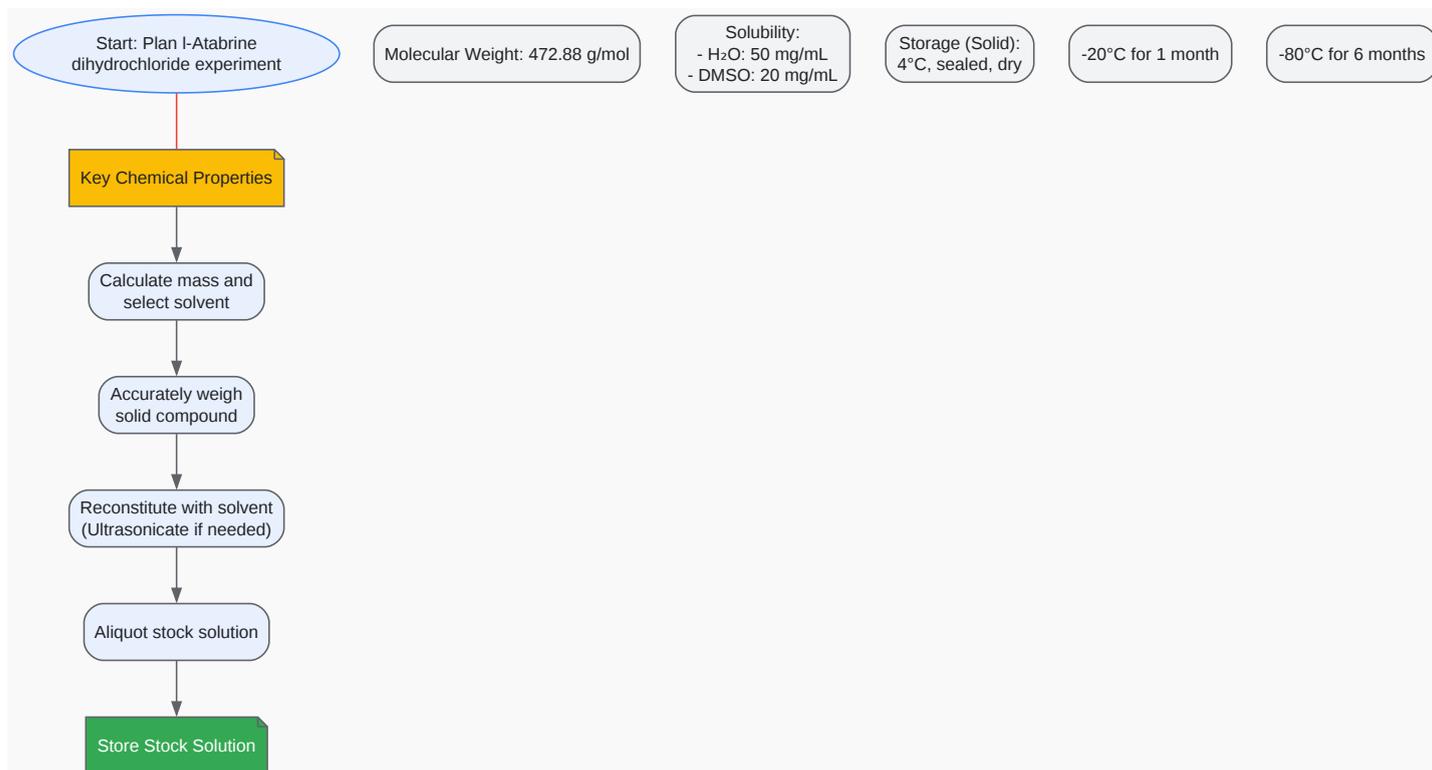
- Once fully dissolved, immediately aliquot the stock solution into smaller, single-use vials to minimize the number of freeze-thaw cycles.
- According to the sources, stock solutions can be stored as follows [1] [2]:
  - **For short-term storage (1 month):** -20°C in sealed storage, away from moisture.
  - **For long-term storage (6 months):** -80°C in sealed storage, away from moisture.

## Important Handling and Experimental Notes

- **Solvent Consideration:** If using DMSO, please note that it is hygroscopic (absorbs water from the atmosphere). Using a newly opened container of DMSO is recommended for preparing concentrated stock solutions to ensure solubility and stability [1] [4].
- **Sterilization:** If your experiment requires a sterile solution and you are using water, saline, or PBS as the solvent, the stock solution should be **filtered through a 0.22 µm filter** before use [1] [4].
- **In Vivo Formulations:** For animal studies, the stock solution is typically further diluted in a suitable vehicle. One cited protocol suggests a formulation of **10% DMSO, 40% PEG300, 5% Tween-80, and 45% saline** [1] [4]. It is crucial to optimize the formulation for your specific animal model and route of administration.

## Experimental Workflow

The following diagram outlines the key decision points and steps in the process of reconstituting **l-Atabrine dihydrochloride** for your experiments.



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## References

1. I-Atabrine dihydrochloride | Bacterial Inhibitor [medchemexpress.com]
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